

BE-24566B: A Technical Guide to a Novel Polyketide Fungal Metabolite

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Compound of Interest

Compound Name: BE 24566B

Cat. No.: B1240703

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This technical guide provides an in-depth overview of BE-24566B, a polyketide fungal metabolite with significant biological activities. This document consolidates available data on its chemical structure, quantitative biological data, and the experimental methodologies used for its characterization.

Chemical Structure and Properties

BE-24566B is an anthraquinone derivative, a class of polyketide natural products known for their diverse biological activities. Its chemical structure is characterized by a complex, fused ring system.

Chemical Formula: $C_{27}H_{24}O_7$

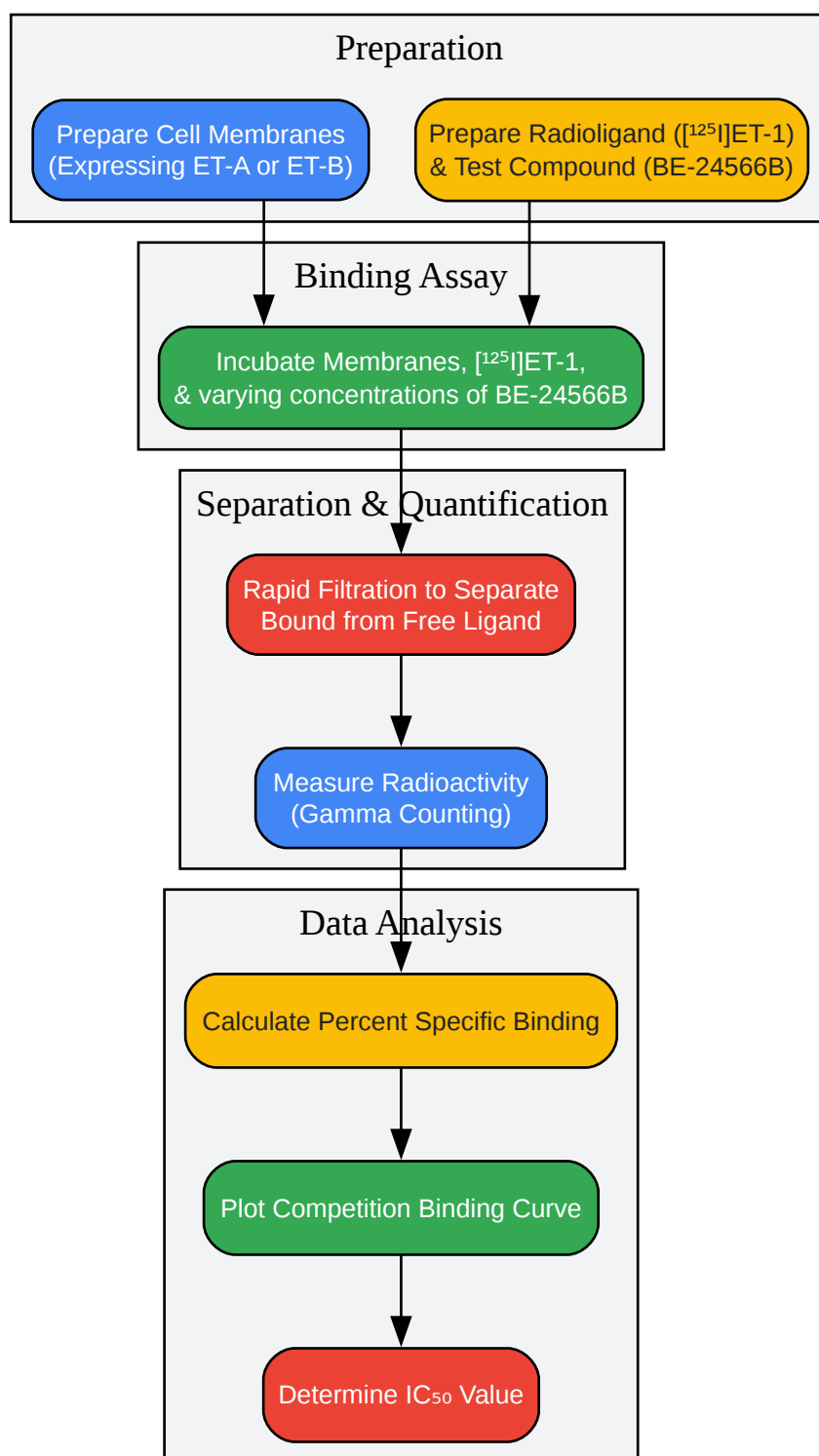
Molecular Weight: 460.48 g/mol

Chemical Structure:

Caption: Endothelin signaling pathway and the inhibitory action of BE-24566B.

Experimental Workflow for IC₅₀ Determination

The following diagram illustrates a typical workflow for determining the IC₅₀ of an endothelin receptor antagonist.



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Caption: Workflow for determining the IC_{50} of an endothelin receptor antagonist.

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